

# Physical and chemical properties of Licoricesaponin E2

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## Compound of Interest

Compound Name: *Licoricesaponin E2*

Cat. No.: *B608570*

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## An In-depth Technical Guide to Licoricesaponin E2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Licoricesaponin E2**, a significant triterpenoid saponin isolated from the roots of *Glycyrrhiza* species. This document consolidates key data on its molecular characteristics, biological activities, and underlying mechanisms of action, supported by detailed experimental methodologies and pathway diagrams.

## Physicochemical Properties

**Licoricesaponin E2** is a complex triterpenoid saponin primarily derived from the roots of plants like *Glycyrrhiza uralensis* and *Glycyrrhiza inflata*[1][2]. Its structure features a dammarane-type skeleton attached to multiple sugar moieties[1].

Table 1: Physical and Chemical Data for **Licoricesaponin E2**

Property	Value	Reference(s)
CAS Number	119417-96-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>42</sub> H <sub>60</sub> O <sub>16</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	820.92 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Exact Mass	820.3881 Da	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	(2S,3S,4S,5R,6R)-6- [(2R,3R,4S,5S,6S)-6-carboxy- 2- [[[(1R,2R,5S,6R,9R,11S,14S,1 5R,19S,21R)-2,5,6,10,10,14,2 1-heptamethyl-16,22-dioxo-23- oxahexacyclo[19.2.1.0 <sup>2</sup> , <sup>19</sup> .0 <sup>5</sup> , <sup>18</sup> . 0 <sup>6</sup> , <sup>15</sup> .0 <sup>9</sup> , <sup>14</sup> ]tetracos-17-en-11- yl]oxy]-4,5-dihydroxyoxan-3- yl]oxy-3,4,5-trihydroxyoxane-2- carboxylic acid	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	Licorice-saponin E2	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Description	Powder	<a href="#">[3]</a>
Solubility	Soluble in DMSO, Pyridine, Methanol, and Ethanol	<a href="#">[1]</a> <a href="#">[3]</a>
Storage Conditions	Short term (days to weeks): Dry, dark, at 0-4°C. Long term (months to years): -20°C	<a href="#">[1]</a>
Source	Roots of Glycyrrhiza uralensis and Glycyrrhiza inflata	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Biological Activities and Therapeutic Potential

**Licoricesaponin E2**, along with other constituents of licorice, exhibits a wide range of biological activities, making it a compound of significant interest for pharmaceutical research.

Table 2: Summary of Biological Activities

Activity	Description	Reference(s)
Anti-inflammatory	Inhibits the production of pro-inflammatory cytokines. The anti-inflammatory mechanism of licorice compounds is linked to the modulation of key signaling pathways such as NF-κB and MAPK[1][5][6].	
Antioxidant	Demonstrates the ability to scavenge free radicals, thereby protecting cells from oxidative stress[1][7]. This activity is crucial for mitigating cellular damage involved in numerous pathological conditions.	
Anticancer	The aglycones (hydrolyzed forms) of Licoricesaponin E2 and related saponins have shown inhibitory effects on the growth of various human cancer cell lines, with IC <sub>50</sub> values ranging from 18.3 to 41.6 μmol/L[3]. The anticancer mechanisms of licorice components include inducing apoptosis and cell cycle arrest through the modulation of pathways like PI3K/Akt and MAPK[8][9][10].	
Hepatoprotective	Research indicates a protective effect on liver cells against damage induced by toxins and oxidative stress[1].	

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Antimicrobial

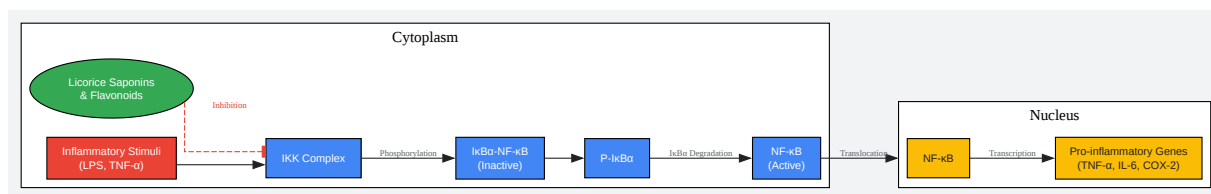
Shows activity against a variety of pathogenic microorganisms, suggesting potential applications as a natural antimicrobial agent[1][11].

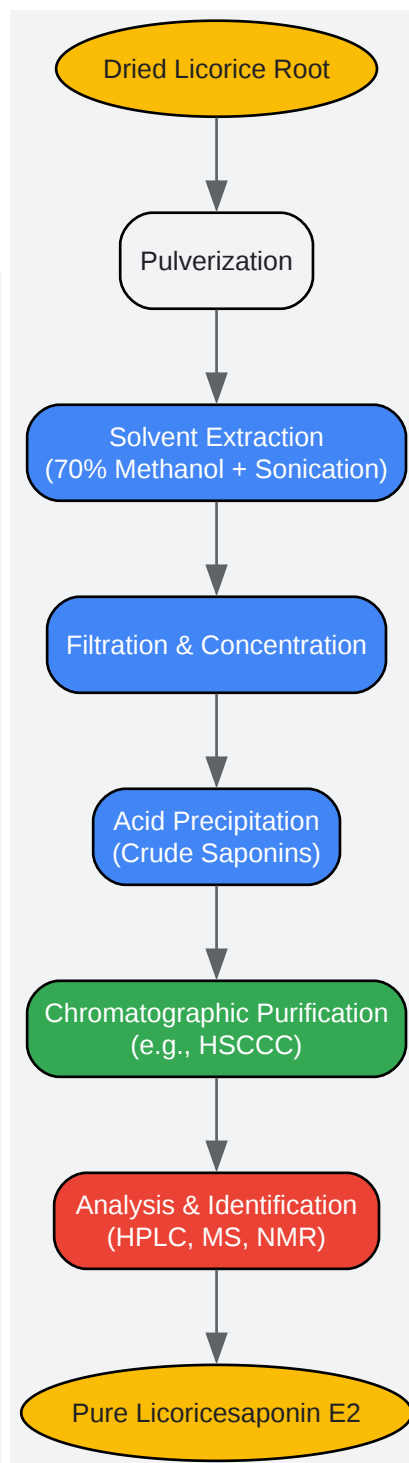
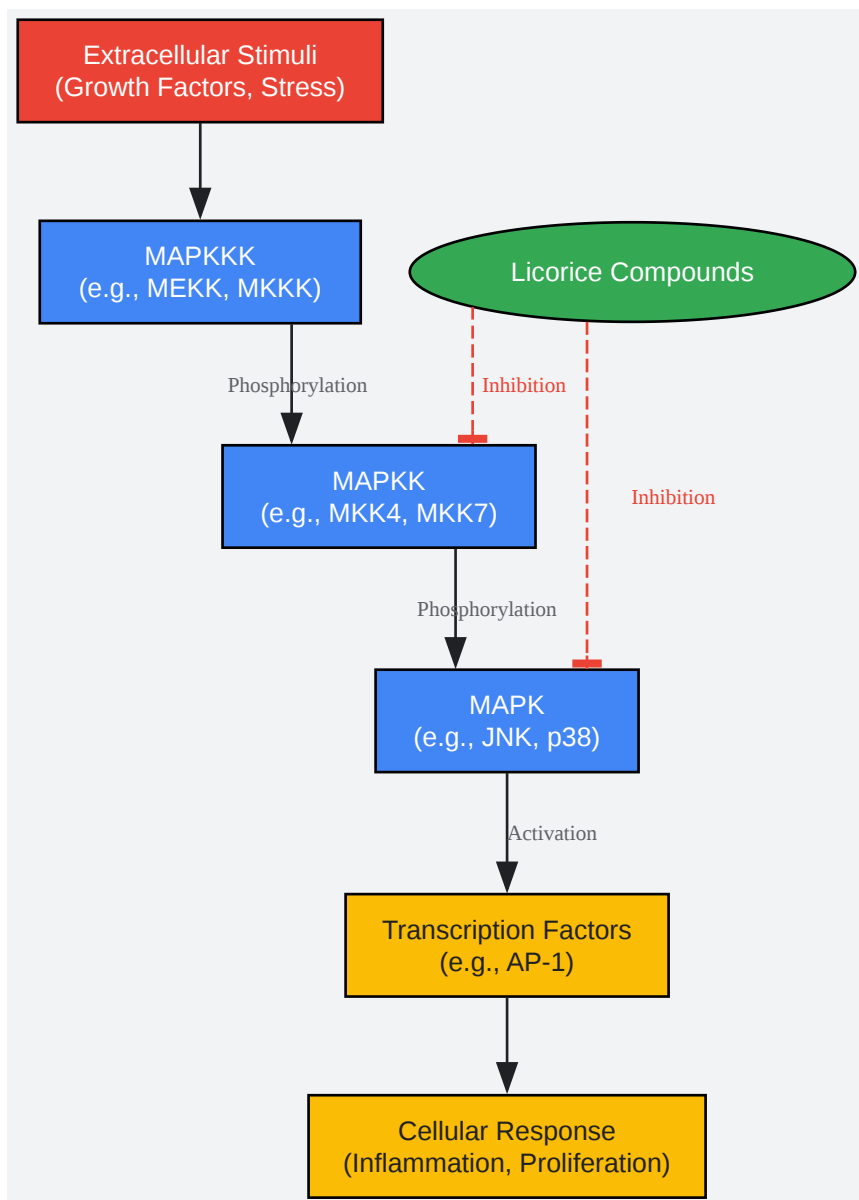
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## Signaling Pathways and Mechanisms of Action

The therapeutic effects of licorice compounds, including saponins like **Licoricesaponin E2**, are largely attributed to their ability to modulate critical intracellular signaling pathways involved in inflammation and cell proliferation.

The Nuclear Factor-kappa B (NF- $\kappa$ B) pathway is a central regulator of the inflammatory response. In unstimulated cells, NF- $\kappa$ B is sequestered in the cytoplasm by its inhibitor, I $\kappa$ B $\alpha$ . Inflammatory stimuli trigger the phosphorylation and subsequent degradation of I $\kappa$ B $\alpha$ , allowing NF- $\kappa$ B to translocate to the nucleus and activate the transcription of pro-inflammatory genes. Licorice flavonoids and saponins have been shown to suppress NF- $\kappa$ B activation by preventing the degradation of I $\kappa$ B $\alpha$ [5][6][12].





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